

# One-Pot Synthesis Strategies Involving N-Iodosaccharin: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-Iodosaccharin*

Cat. No.: *B107423*

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**N-Iodosaccharin** (NISac) is a powerful and versatile electrophilic iodinating agent that has garnered significant interest in organic synthesis. Its stability, solubility in common organic solvents, and heightened reactivity compared to reagents like N-iodosuccinimide (NIS) make it an attractive choice for a variety of transformations.<sup>[1]</sup> This document provides detailed application notes and protocols for the use of **N-Iodosaccharin** in one-pot synthesis strategies, streamlining synthetic routes and enhancing efficiency in the laboratory.

## Introduction to N-Iodosaccharin in One-Pot Syntheses

One-pot syntheses, which involve multiple reaction steps in a single flask without the isolation of intermediates, offer numerous advantages in chemical synthesis. These include reduced reaction times, lower consumption of solvents and reagents, and decreased waste generation. **N-Iodosaccharin** is particularly well-suited for such strategies due to its ability to cleanly and efficiently introduce an iodine atom, which can then participate in subsequent in-situ transformations. This allows for the construction of complex molecules in a more atom- and step-economical manner. The applications highlighted herein focus on the preparation of **N-Iodosaccharin** and its use in one-pot iodination and the synthesis of N-iodo sulfoximines, showcasing its utility in modern synthetic chemistry.

## Application Note 1: Preparation of N-Iodosaccharin

The synthesis of **N-Iodosaccharin** is a straightforward process that can be accomplished in two main steps from sodium saccharin. The procedure involves the formation of a silver salt of saccharin, followed by reaction with iodine.<sup>[1]</sup>

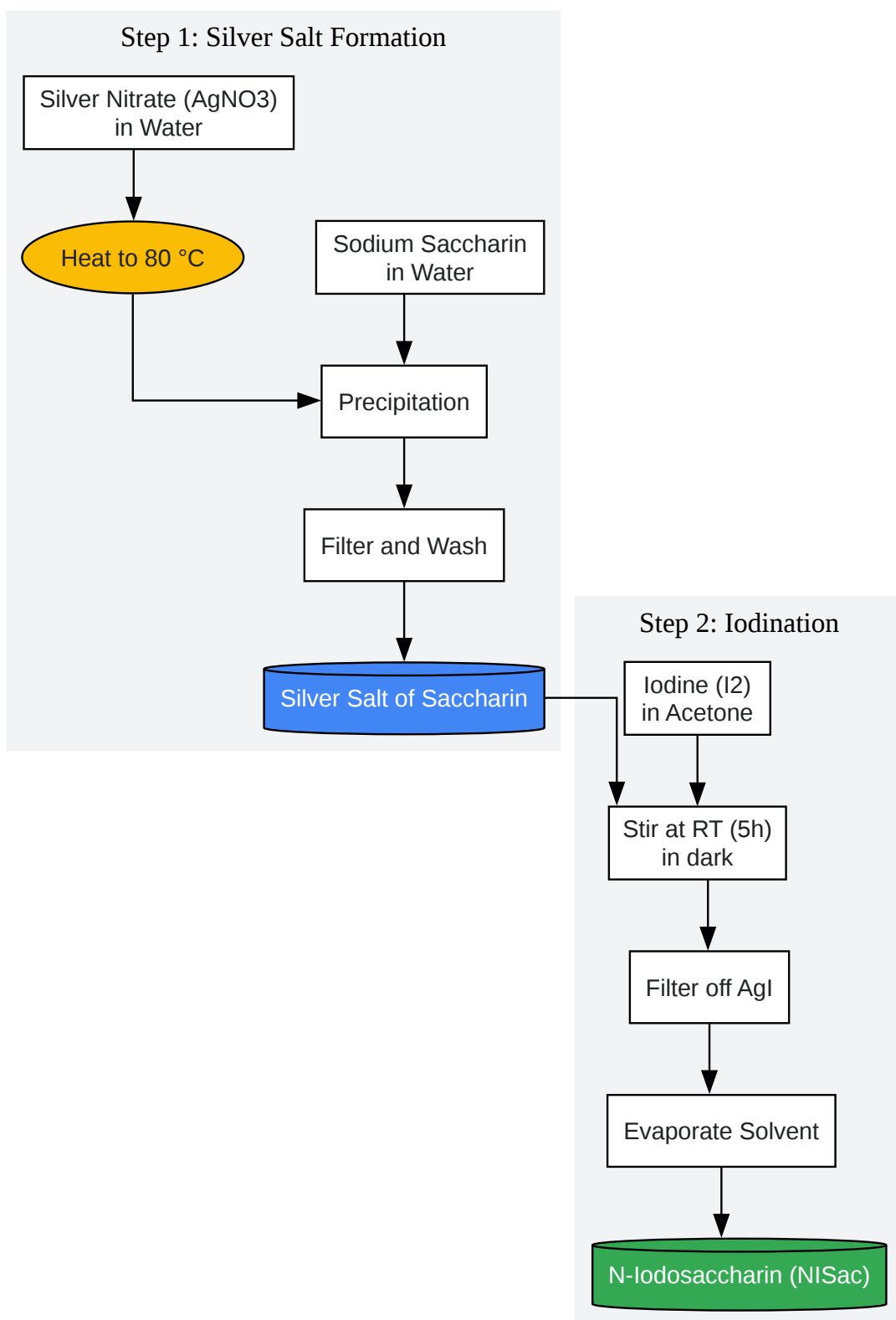
## Experimental Protocol: Synthesis of N-Iodosaccharin

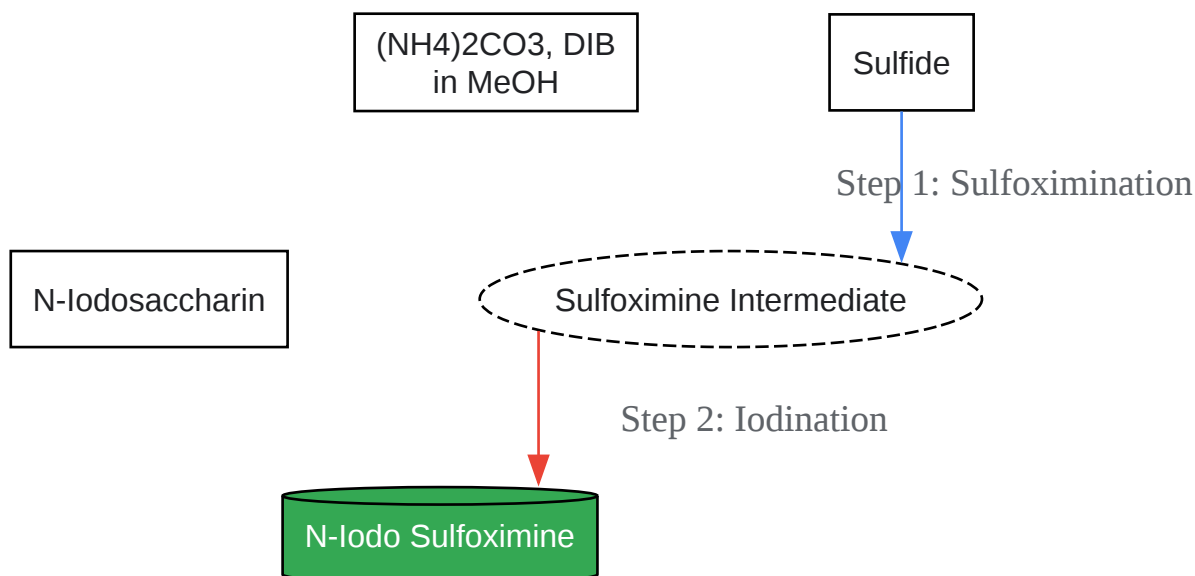
### Step 1: Synthesis of Silver Salt of Saccharin

- Dissolve 8.50 g (50 mmol) of silver nitrate in 50 mL of water and heat the solution to approximately 80 °C.
- In a separate beaker, dissolve 10.5 g (51 mmol) of sodium saccharin in 50 mL of water.
- With stirring, add the sodium saccharin solution dropwise to the hot silver nitrate solution.
- A white precipitate of the silver salt of saccharin will form.
- Filter the precipitate, wash it with water and then with acetone.
- Dry the solid in the air to obtain the silver salt of saccharin.

### Step 2: Synthesis of N-Iodosaccharin

- In a flask protected from light, stir a mixture of 5.80 g (20 mmol) of the dry silver salt of saccharin and 5.21 g (20.5 mmol) of iodine in 50 mL of acetone at room temperature.
- Continue stirring for 5 hours. During this time, a precipitate of silver iodide (AgI) will form.
- Filter off the precipitated AgI.
- Evaporate the filtrate under reduced pressure to obtain the crude **N-Iodosaccharin**. The product is often pure enough for most applications.





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## References

- 1. chemistry.mdma.ch [chemistry.mdma.ch]
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